

Application Notes and Protocols for the Preparation of D-Proline Solutions

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Compound of Interest

Compound Name: 2-Propyl-D-proline

Cat. No.: B15210176

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Disclaimer: The following protocols are based on the chemical properties of D-proline, as information regarding "**2-Propyl-D-proline**" is not readily available in scientific literature. It is presumed that "**2-Propyl-D-proline**" was a typographical error. Researchers should adjust these protocols based on the specific requirements of their experiments.

Introduction

D-proline is the D-enantiomer of the proteinogenic amino acid proline.^[1] It and its derivatives are utilized in various chemical and biological applications, including asymmetric catalysis and as a component in the synthesis of pharmaceutical compounds.^{[2][3][4]} Proper preparation of D-proline solutions is critical for experimental accuracy and reproducibility. These notes provide detailed protocols for the preparation of D-proline solutions for research purposes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of D-proline is presented in the table below. This information is essential for accurate solution preparation and storage.

Property	Value	Reference
Molecular Formula	C5H9NO2	[1][2][5]
Molecular Weight	115.13 g/mol	[1][5]
Appearance	Colorless to pale yellow crystalline solid or powder	[6]
Melting Point	213-215°C (with decomposition)	[2]
Solubility in Water	1620 g/L at 20°C	[2]
Solubility in other solvents	Slightly soluble in acetone, insoluble in ethanol.	[2]
Optical Rotation	+84° (c=1 in water)	[2]
Sensitivity	Hygroscopic	[2][6]

Experimental Protocols

Preparation of a 1 M D-Proline Stock Solution

This protocol describes the preparation of a 1 M stock solution of D-proline in water.

Materials:

- D-proline (solid)
- Distilled or deionized water
- Volumetric flask (e.g., 100 mL)
- Analytical balance
- Spatula and weighing paper/boat
- Magnetic stirrer and stir bar
- Sterile filter (0.22 µm pore size)

- Sterile storage bottles

Procedure:

- Calculate the required mass of D-proline:
 - For a 1 M solution, you need 115.13 g of D-proline per liter of solvent.
 - To prepare 100 mL of a 1 M solution, the required mass is: $115.13 \text{ g/mol} \times 1 \text{ mol/L} \times 0.1 \text{ L} = 11.513 \text{ g}$.
- Weigh the D-proline:
 - Place a weighing boat on the analytical balance and tare it.
 - Carefully weigh out 11.513 g of D-proline.
- Dissolve the D-proline:
 - Add approximately 70 mL of distilled water to the volumetric flask.
 - Transfer the weighed D-proline to the flask.
 - Add a magnetic stir bar and place the flask on a magnetic stirrer.
 - Stir until the D-proline is completely dissolved. Gentle heating may be applied to aid dissolution, but do not boil.
- Adjust the final volume:
 - Once dissolved, remove the stir bar and carefully add distilled water to the 100 mL mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Sterilization and Storage:
 - For biological applications, sterilize the solution by passing it through a 0.22 μm sterile filter into a sterile storage bottle.

- Store the stock solution at 2-8°C. For long-term storage, aliquoting and freezing at -20°C is recommended to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

This protocol outlines the dilution of the 1 M stock solution to prepare working solutions of desired concentrations.

Materials:

- 1 M D-proline stock solution
- Appropriate solvent (e.g., sterile water, buffer)
- Sterile conical tubes or vials
- Micropipettes

Procedure:

- Use the dilution formula ($C_1V_1 = C_2V_2$):
 - C_1 = Concentration of the stock solution (1 M)
 - V_1 = Volume of the stock solution to be used
 - C_2 = Desired concentration of the working solution
 - V_2 = Final volume of the working solution
- Example: Preparation of 10 mL of a 10 mM working solution:
 - $(1\text{ M}) * V_1 = (0.01\text{ M}) * (10\text{ mL})$
 - $V_1 = 0.1\text{ mL}$ or $100\text{ }\mu\text{L}$
- Dilution:
 - In a sterile tube, add 9.9 mL of the desired solvent.

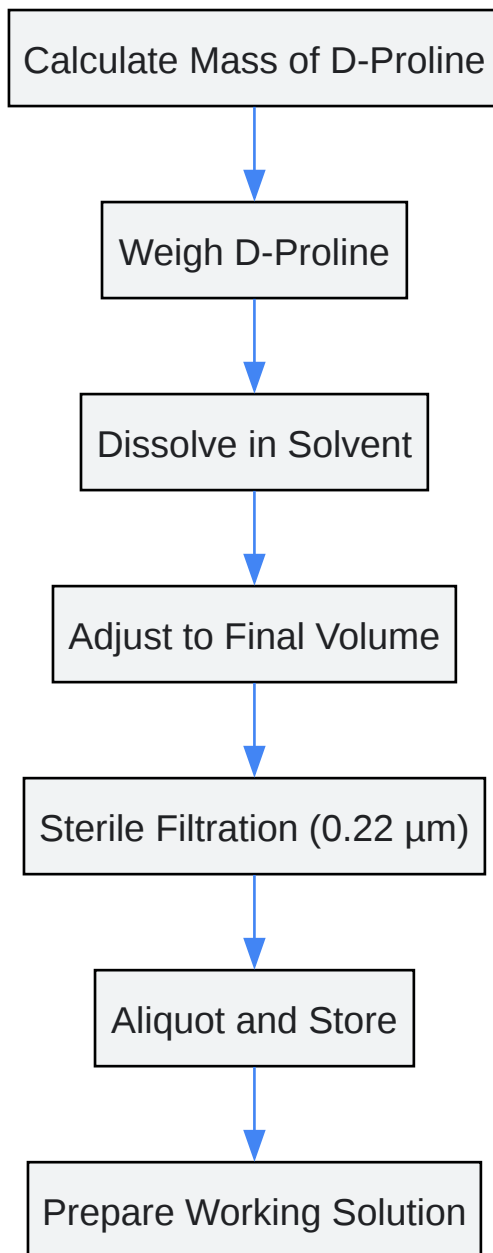
- Add 100 μ L of the 1 M D-proline stock solution.
- Vortex briefly to mix.

Visualizations

Experimental Workflow for Solution Preparation

The following diagram illustrates the general workflow for preparing a sterile D-proline solution for experimental use.

Workflow for D-Proline Solution Preparation

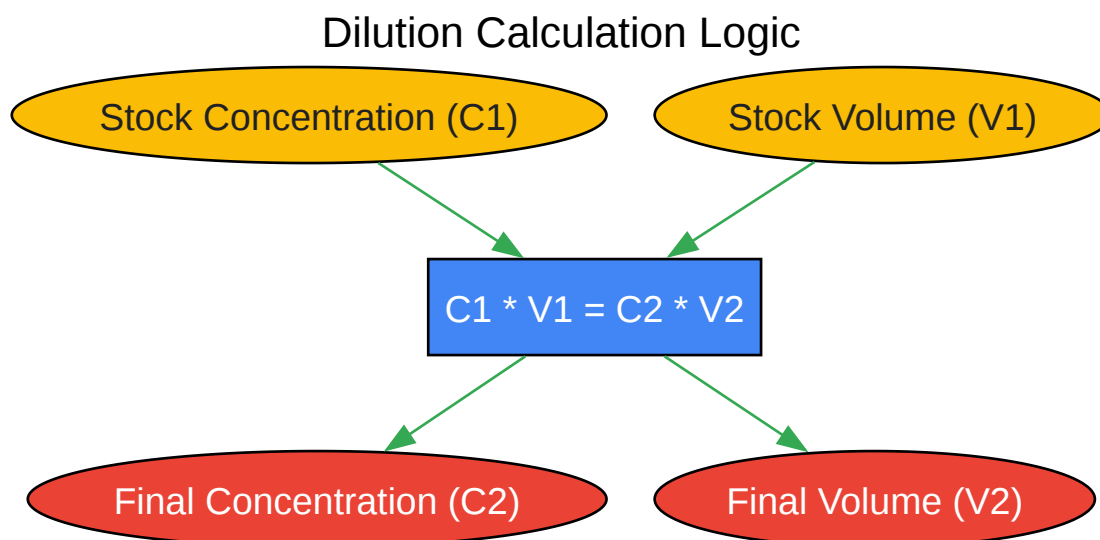


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Caption: Workflow for D-Proline Solution Preparation.

Logical Relationship for Dilution Calculation

This diagram shows the relationship between the parameters used in the dilution calculation.



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Caption: Dilution Calculation Logic.

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